

Tert-butyl 4-iodopiperidine-1-carboxylate physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Tert-butyl 4-iodopiperidine-1-carboxylate*

Cat. No.: *B1311319*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Tert-butyl 4-iodopiperidine-1-carboxylate**

This technical guide provides a comprehensive overview of the core physical properties of **tert-butyl 4-iodopiperidine-1-carboxylate**, a key intermediate in pharmaceutical synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental protocols, and a visual workflow diagram to facilitate understanding and application in a laboratory setting.

Core Physical and Chemical Properties

Tert-butyl 4-iodopiperidine-1-carboxylate is a heterocyclic building block utilized in the synthesis of various pharmaceutical compounds.^[1] Its physical characteristics are crucial for handling, storage, and reaction setup.

Data Presentation: A Summary of Physical Properties

The quantitative physical and chemical data for **tert-butyl 4-iodopiperidine-1-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{18}INO_2$	[2][3]
Molecular Weight	311.16 g/mol	[3][4]
Appearance	White to light yellow powder or crystal	[3][5]
Melting Point	44 - 49 °C (111.2 - 120.2 °F)	[3][5]
Boiling Point	318.8 °C at 760 mmHg	[4]
Solubility	Slightly soluble in water; Soluble in methanol.	[6]
Density	No data available	[2]
Storage Conditions	Refrigerate (0-10°C), protect from light.	[3][4]

Experimental Protocols

Detailed methodologies for determining key physical properties are essential for verifying substance identity and purity.

Melting Point Determination

The melting point is a critical indicator of purity for a solid organic compound. Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C, while impurities tend to depress the melting point and broaden the range.[7]

Objective: To accurately determine the melting point range of a solid sample of **tert-butyl 4-iodopiperidine-1-carboxylate**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[7]
- Capillary tubes (sealed at one end)[8]

- Thermometer (calibrated)[\[7\]](#)
- Spatula
- Mortar and pestle (optional, for finely powdering the sample)[\[9\]](#)

Procedure:

- Sample Preparation: Place a small amount of the compound on a clean, dry surface. If the sample is not a fine powder, gently crush it.[\[10\]](#)
- Capillary Loading: Push the open end of a capillary tube into the powdered sample to pack a small amount of material into the tube, aiming for a packed column of 1-2 mm in height.[\[8\]](#) [\[10\]](#)
- Apparatus Setup:
 - Mel-Temp: Insert the capillary tube into the designated slot in the heating block.
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb.[\[7\]](#)[\[8\]](#) Suspend the assembly in the oil bath of the Thiele tube.[\[7\]](#)
- Heating:
 - Begin heating the apparatus. For an unknown sample, a rapid initial heating can establish an approximate melting point.
 - For an accurate measurement, allow the apparatus to cool and begin again with a fresh sample, heating slowly at a rate of 1-2°C per minute as the temperature approaches the expected melting point.[\[7\]](#)
- Observation and Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.[\[9\]](#)

- The melting point is reported as the range $T_1 - T_2$.

Solubility Determination

Solubility tests provide valuable information about the polarity and the presence of acidic or basic functional groups within a molecule.[11]

Objective: To determine the solubility of **tert-butyl 4-iodopiperidine-1-carboxylate** in various solvents.

Materials:

- Test tubes and rack
- Spatula
- Graduated pipettes or cylinders
- Vortex mixer (optional)
- Sample of **tert-butyl 4-iodopiperidine-1-carboxylate**
- Solvents: Water, 5% HCl, 5% NaOH, and an organic solvent like methanol or hexane.

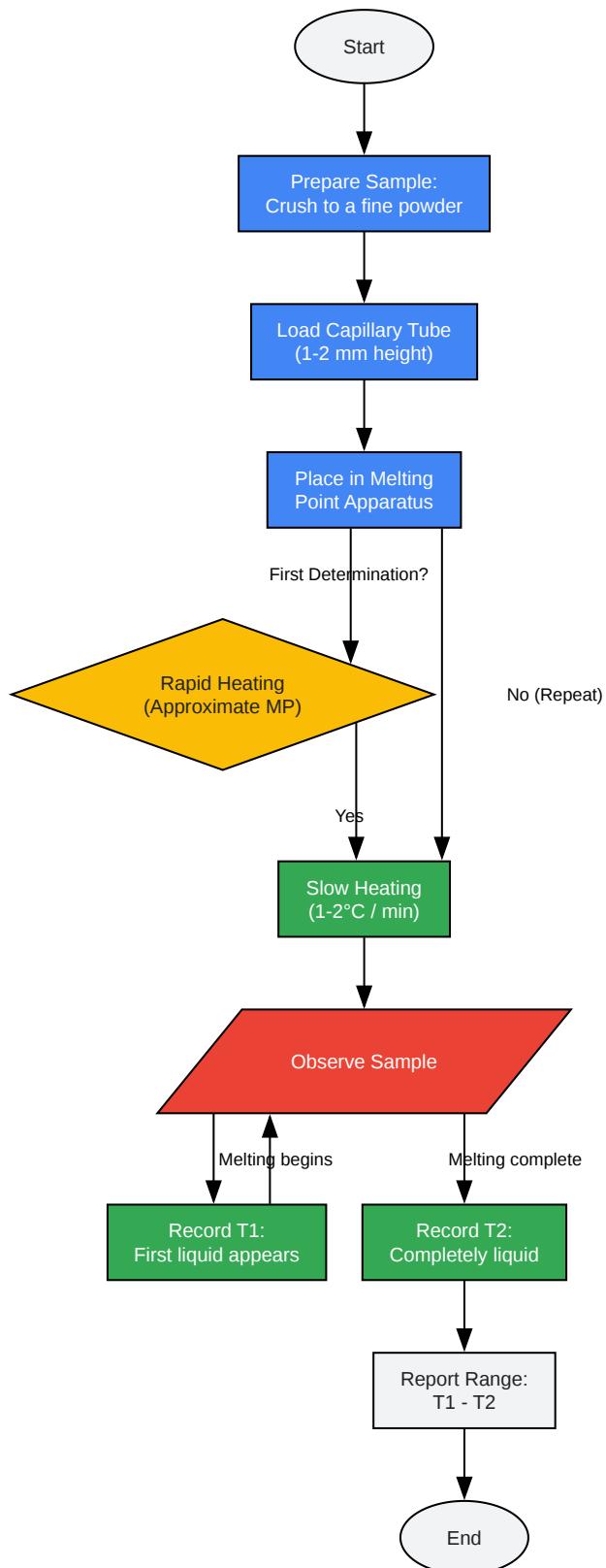
Procedure:

- Sample Measurement: In a small test tube, place approximately 25 mg of the solid compound.[12]
- Solvent Addition: Add 0.75 mL of the chosen solvent (e.g., water) to the test tube in small portions.[12]
- Mixing: After each addition, shake the test tube vigorously for at least 60 seconds to ensure thorough mixing.[12][13]
- Observation: Observe whether the solid dissolves completely. If the compound dissolves, it is classified as "soluble" in that solvent. If it remains undissolved, it is "insoluble." [13]
- Systematic Testing:

- Begin with water to assess polarity.
- If insoluble in water, proceed to test solubility in 5% HCl (to test for basic groups) and 5% NaOH (to test for acidic groups).[11]
- Test solubility in organic solvents (e.g., methanol) to further classify the compound based on the "like dissolves like" principle.[14]
- Recording: Record the results (soluble or insoluble) for each solvent tested.

Mandatory Visualization

The following diagram illustrates the logical workflow for determining the melting point of an organic compound.

[Click to download full resolution via product page](#)

Caption: Workflow for Experimental Melting Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. fishersci.com [fishersci.com]
- 3. 1-tert-Butoxycarbonyl-4-iodopiperidine | 301673-14-3 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 4. tert-Butyl 4-iodopiperidine-1-carboxylate | 301673-14-3 [sigmaaldrich.com]
- 5. 1-tert-Butoxycarbonyl-4-iodopiperidine | 301673-14-3 | Tokyo Chemical Industry Co., Ltd. (JP) [tcichemicals.com]
- 6. N-Boc-4-iodopiperidine | 301673-14-3 [chemicalbook.com]
- 7. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. pennwest.edu [pennwest.edu]
- 10. byjus.com [byjus.com]
- 11. www1.udel.edu [www1.udel.edu]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. chem.ws [chem.ws]
- 14. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Tert-butyl 4-iodopiperidine-1-carboxylate physical properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1311319#tert-butyl-4-iodopiperidine-1-carboxylate-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com